

2-Methyl-4-octanone analytical standard purity verification

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Compound Focus: 2-Methyl-4-octanone

CAS No.: 7492-38-8

Cat. No.: S1896240

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Chemical Specification Comparison

The table below summarizes the available information for **2-Methyl-4-octanone** and, for comparison, a standard for 2-Octanone.

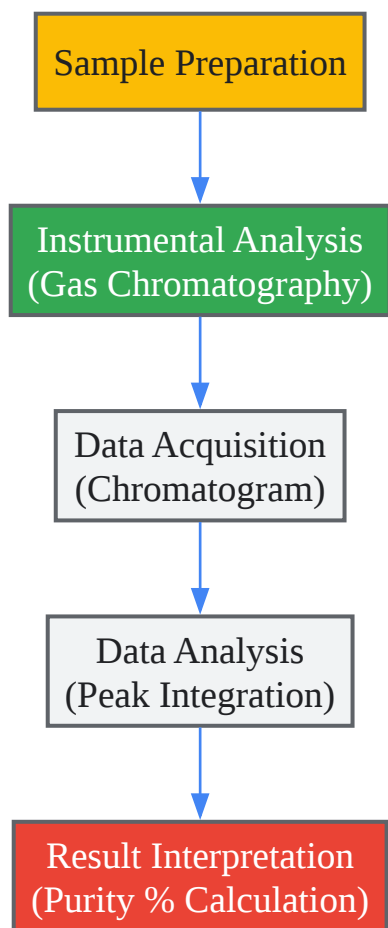
Property	2-Methyl-4-octanone	2-Octanone (Analytical Standard)
CAS Number	7492-38-8 [1] [2] [3]	111-13-7 [4] [5]
Molecular Formula	C ₉ H ₁₈ O [1] [2] [3]	C ₈ H ₁₆ O [4] [5]
Molecular Weight	142.24 g/mol [1] [2] [3]	128.21 g/mol [4] [5]
Purity	≥98% to 99% [1] [2] [3]	≥99.5% (GC) [4]
Boiling Point	180°C [2] [3] [6]	173°C [4] [5]
Refractive Index	n ₂₀ /D 1.415 [2] [3]	n ₂₀ /D 1.416 [4]

Property	2-Methyl-4-octanone	2-Octanone (Analytical Standard)
Primary Application	Building block for proteomics research; pharmaceutical intermediates [2] [3]	Analytical standard for chromatography [4]
Available Sizes	5 g, 25 g, 100 g [1] [2] [7]	1 kg, 4 kg, 20 kg [4] [5]

Analytical Methods for Purity Verification

While specific experimental protocols for **2-Methyl-4-octanone** are not detailed in the search results, the verification of high-purity chemicals typically involves chromatographic techniques. For the related compound **2-Octanone**, **Gas Chromatography (GC)** is explicitly cited as a suitable method for analysis [4].

A generalized workflow for purity verification using Gas Chromatography is outlined below. This standard approach can be applied to compounds like **2-Methyl-4-octanone**.



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Detailed Experimental Protocol

- **Sample Preparation:**

- Precisely weigh a small amount of the **2-Methyl-4-octanone** sample.
- Dilute it to an appropriate concentration with a high-purity volatile solvent suitable for GC injection (e.g., methanol or hexane).
- Ensure all vials and equipment are clean to prevent contamination.

- **Instrumental Analysis - Gas Chromatography (GC):**

- **Instrument:** Gas Chromatograph equipped with a Flame Ionization Detector (FID) or Mass Spectrometer (MSD).
- **Column:** A non-polar or mid-polar capillary column (e.g., 5% phenyl polysiloxane, 30m length x 0.25mm ID x 0.25µm film thickness).

- **Method Parameters:**
 - **Injector Temperature:** ~250°C
 - **Detector Temperature (FID):** ~280°C
 - **Oven Temperature Program:** Ramp from a low temperature (e.g., 50°C) to a high temperature (e.g., 250°C) at a defined rate to achieve optimal separation.
 - **Carrier Gas:** Helium or Nitrogen at a constant flow rate.
 - **Injection Volume:** Typically 1 µL, using a split or splitless mode as required.
- **Data Analysis & Purity Calculation:**
 - The GC software will generate a chromatogram showing peaks corresponding to the main compound and any impurities.
 - The area of each peak is integrated. The purity percentage is calculated using the formula:
 - **Purity (%) = [Area of Main Peak / Total Area of All Peaks] × 100%**

Key Information for Researchers

- **Distinct Compounds:** **2-Methyl-4-octanone** and 2-Octanone are different chemicals with unique structures, properties, and applications. The former is a branched-chain ketone used in synthesis [2] [3], while the latter is a straight-chain methyl ketone often used in flavors and fragrances and as an analytical standard [4] [5].
- **Source for 2-Methyl-4-octanone:** This compound is available from several chemical suppliers, including Santa Cruz Biotechnology [1] and Thermo Scientific Chemicals [2] [3].
- **Standard Protocols:** For definitive purity verification, you should consult the **Certificate of Analysis (CoA)** provided by the supplier with the product [1]. The experimental protocol outlined above represents a standard, reliable method for independent verification.

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References

1. - 2 - Methyl - 4 | CAS 7492-38-8 | SCBT - Santa Cruz... octanone [scbt.com]
2. - 2 - Methyl - 4 , 99%, Thermo Scientific... | Fisher Scientific octanone [fishersci.ca]

3. - 2 - Methyl - 4 , 99% 5 g | Buy Online | Fisher Scientific octanone [fishersci.com]

4. - 2 111-13-7 Octanone analytical standard [sigmaaldrich.com]

5. - 2 | 111-13-7 Octanone [chemicalbook.com]

6. - 2 - METHYL - 4 CAS#: 7492-38-8 OCTANONE [chemicalbook.com]

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